

AWD 12-281 administration route comparison

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Compound Focus: Awd 12-281

CAS No.: 257892-33-4

Cat. No.: S519878

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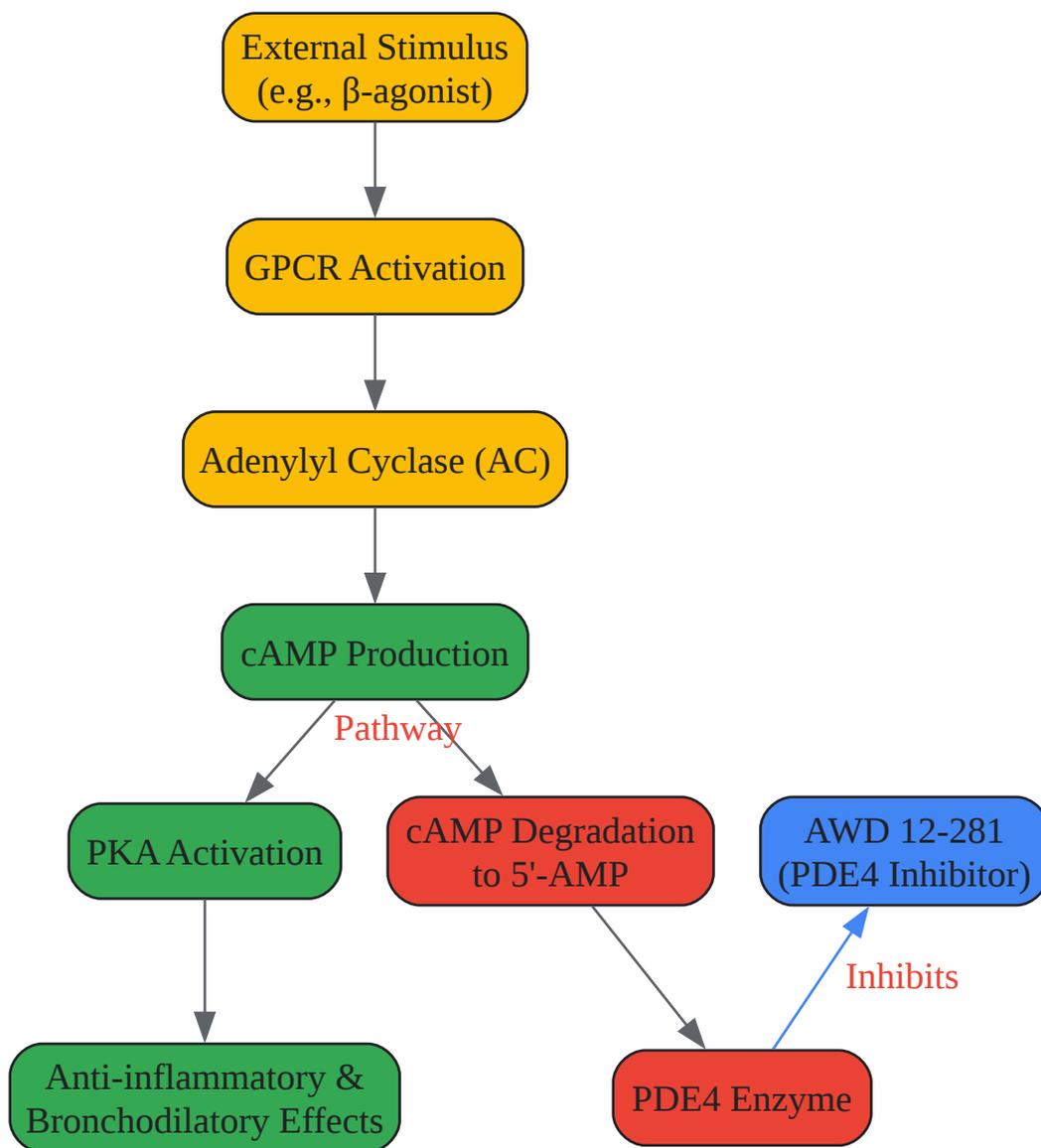
Administrative Data for AWD 12-281

The table below summarizes the available technical information on **AWD 12-281**.

Attribute	Details
Development Code	AWD 12-281 [1] [2]
Therapeutic Class	Phosphodiesterase-4 (PDE4) Inhibitor [1] [3] [4]
Primary Investigated Route	Inhalation (specifically as a dry powder) [1] [3] [2]
Primary Indication Target	Chronic Obstructive Pulmonary Disease (COPD) and Asthma [1] [2]
Development Status	Discontinued after Phase II trials (circa 2006) due to poor efficacy [1] [2]
Reported Potency (IC ₅₀)	9.7 nM (cell-free enzyme assay) [1]

Experimental & Signaling Pathway

The core mechanism of **AWD 12-281** and other PDE4 inhibitors involves increasing levels of an intracellular signaling molecule. The diagram below illustrates this cAMP-mediated pathway.



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The experimental rationale for developing inhaled **AWD 12-281** was rooted in the limitations of oral PDE4 inhibitors [1] [2]:

- **Goal:** To deliver the drug directly to the lungs, maximizing therapeutic effects at the site of action while minimizing systemic exposure.
- **Problem with Oral Route:** Systemically administered PDE4 inhibitors (e.g., roflumilast) are associated with class-wide side effects like nausea, vomiting, and diarrhea, which limit their tolerability and usable dosage [1] [5] [2].

- **Solution:** The inhaled route was pursued as a strategy to improve the compound's **therapeutic index** (the balance between efficacy and safety) [1] [2].

Key Preclinical Findings

The following table outlines the main experimental models and findings related to **AWD 12-281**.

Experimental Model	Administration Route	Key Findings / Outcome
Models of Lung Inflammation [1]	Inhalation	Showed preclinical efficacy in suppressing pulmonary inflammation in various species. Specific metrics not detailed.
Acute Mouse Ear Edema [3]	Topical (on skin)	Demonstrated dose-dependent anti-inflammatory effect, indicating the compound could penetrate biological barriers.
Guinea-pig Allergic Skin Inflammation [3]	Topical (on skin)	Reduced the development of allergic skin wheals, used as a predictor of potential human skin penetration.
Cytokine Assays (in mice & PBMCs) [3]	Not specified (in vitro)	Suppressed a broad spectrum of both Th1 and Th2-type cytokines, indicating a wide anti-inflammatory profile.

Known Limitations & Troubleshooting

Based on the development history, here are the primary reasons for the failure of **AWD 12-281**, which can serve as troubleshooting points for researchers in the field:

- **Lack of Clinical Efficacy:** Despite promising preclinical data, the compound **failed to demonstrate efficacy in Phase II clinical trials** in humans, which was the direct reason for its discontinuation [1] [2].
- **Moderate Potency:** In hindsight, it has been suggested that the compound's **moderate potency** (IC₅₀ of 9.7 nM) compared to other developed inhaled PDE4 inhibitors may have been a contributing

factor to its lack of clinical success [2].

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References

1. Inhaled Phosphodiesterase 4 (PDE4) Inhibitors for ... [pmc.ncbi.nlm.nih.gov]
2. Tanimilast, A Novel Inhaled Pde4 Inhibitor for the ... [frontiersin.org]
3. The phosphodiesterase 4 inhibitor AWD 12-281 is active in ... [pubmed.ncbi.nlm.nih.gov]
4. AWD-12-281 (inhaled) (elbion/GlaxoSmithKline) [pubmed.ncbi.nlm.nih.gov]
5. PDE4 Inhibitors and their Potential Combinations for the ... [openrespiratorymedicinejournal.com]

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